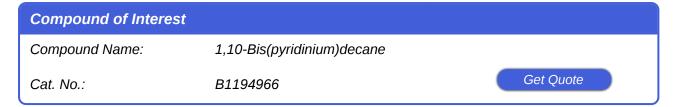


Application of Pyridinium-Based Surfactants in Enhanced Oil Recovery: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of pyridinium-based surfactants in Enhanced Oil Recovery (EOR). Pyridinium-based surfactants, a class of cationic surfactants, have demonstrated significant potential in improving oil recovery from reservoirs by reducing interfacial tension (IFT) between oil and water and altering the wettability of reservoir rock. These notes are intended to guide researchers in the effective application and evaluation of these compounds.

Introduction to Pyridinium-Based Surfactants in EOR

Enhanced Oil Recovery (EOR) techniques are critical for maximizing the extraction of crude oil from existing reservoirs after primary and secondary recovery methods have been exhausted. Chemical EOR, in particular, utilizes surfactants to mobilize residual oil trapped in the porous rock formations by capillary forces. Pyridinium-based surfactants, characterized by a positively charged pyridinium head group and a hydrophobic alkyl chain, are effective in this process due to their ability to significantly lower the interfacial tension between the oil and the injection fluid (brine) and to alter the wettability of the reservoir rock, making it more favorable for oil displacement.

The primary mechanisms by which pyridinium-based surfactants enhance oil recovery are:



- Interfacial Tension (IFT) Reduction: By adsorbing at the oil-water interface, these surfactants lower the IFT, which reduces the capillary forces that trap oil droplets within the rock pores. A significant reduction in IFT to ultra-low values (typically < 10⁻² mN/m) is often required to mobilize residual oil.
- Wettability Alteration: Many reservoir rocks, particularly carbonates, are initially oil-wet, meaning crude oil preferentially adheres to the rock surface. Pyridinium-based surfactants can adsorb onto the negatively charged rock surface (like sandstones) or interact with the surface of carbonates, altering the wettability towards a more water-wet state. This change facilitates the displacement of oil by the injected water.

Data on Pyridinium-Based Surfactants for EOR

The effectiveness of pyridinium-based surfactants is dependent on their chemical structure (e.g., alkyl chain length), concentration, and the reservoir conditions (temperature, salinity, and rock mineralogy). Below is a summary of performance data for some common pyridinium-based surfactants.

Table 1: Interfacial Tension (IFT) Reduction by Pyridinium-Based Surfactants



Surfactan t	Alkyl Chain Length	Concentr ation	Salinity	Temperat ure (°C)	Interfacial Tension (mN/m)	Referenc e
Dodecylpyr idinium Chloride	C12	1000 ppm	Not Specified	Not Specified	~6.5	[1]
Dodecylpyr idinium Chloride	C12	Not Specified	Not Specified	Not Specified	5.63 ± 0.21	[1]
Octylpyridi nium Chloride	C8	1000 ppm	Not Specified	Not Specified	~22	[1]
Cetylpyridi nium Chloride	C16	0.006 wt%	Not Specified	50	Not Specified	

Note: Direct comparison of IFT values should be made with caution due to variations in experimental conditions across different studies.

Table 2: Wettability Alteration by Pyridinium-Based Surfactants



Surfactan t	Rock Type	Initial Wettabilit Y	Surfactan t Concentr ation	Final Contact Angle (°)	Wettabilit y Change	Referenc e
Dodecylpyr idinium Chloride	Carbonate	Oil-wet (139.2°)	0.5 wt% (+0.5 wt% NaCl)	34.3°	Towards Water-wet	
Cetylpyridi nium Chloride	Quartz	Not Specified	0.006 wt%	Strongly Oil-wet	Maintained /Enhanced Oil- wetness	
Cetylpyridi nium Chloride	Mica	Not Specified	0.006 wt%	Strongly Oil-wet (163°)	Maintained /Enhanced Oil- wetness	_

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of pyridinium-based surfactants for EOR.

Interfacial Tension (IFT) Measurement

Objective: To determine the IFT between crude oil and an aqueous surfactant solution. The spinning drop tensiometer is particularly suitable for measuring the ultra-low IFT values often required for EOR.

Apparatus: Spinning Drop Tensiometer.

Procedure:

- Capillary Preparation:
 - Thoroughly clean the glass capillary of the tensiometer with a suitable solvent (e.g., isopropanol) and then rinse with deionized water.



Dry the capillary completely.

Sample Preparation:

- Prepare the aqueous surfactant solution at the desired concentration in brine of a specific salinity.
- Ensure the crude oil sample is representative of the reservoir fluid.

Measurement:

- Fill the capillary with the denser fluid (typically the aqueous surfactant solution).
- Inject a small droplet of the less dense fluid (crude oil) into the center of the capillary.
- Begin rotating the capillary. The centrifugal force will elongate the oil droplet.
- Adjust the rotational speed to achieve a stable, elongated droplet where the length is at least four times its diameter.
- Capture a high-resolution image of the droplet.
- The software of the spinning drop tensiometer will analyze the shape of the droplet and calculate the IFT based on the Vonnegut or Young-Laplace equation, taking into account the rotational speed and the density difference between the two fluids.
- Repeat the measurement at different surfactant concentrations and environmental conditions (temperature, salinity) to determine the optimal formulation.

Wettability Alteration Assessment (Contact Angle Measurement)

Objective: To quantify the change in wettability of a reservoir rock surface after treatment with a pyridinium-based surfactant solution.

Apparatus: Goniometer (Contact Angle Measurement System).

Procedure:



• Substrate Preparation:

- Prepare a flat, polished surface of the reservoir rock (e.g., calcite for carbonate reservoirs, quartz for sandstone reservoirs).
- Clean the substrate thoroughly to remove any contaminants.
- To simulate an oil-wet condition, age the substrate in crude oil at reservoir temperature for a specified period (e.g., 24-48 hours).

Surfactant Treatment:

- Immerse the oil-aged substrate in the prepared pyridinium-based surfactant solution for a predetermined time to allow for adsorption and wettability alteration.
- Contact Angle Measurement:
 - Place the treated substrate in a cuvette filled with the aqueous surfactant solution.
 - Carefully place a droplet of crude oil on the surface of the substrate using a syringe.
 - Allow the droplet to equilibrate.
 - Use the goniometer to capture an image of the oil droplet on the rock surface.
 - The software will measure the angle between the rock surface and the tangent of the oilwater interface. This is the contact angle.
 - A contact angle less than 90° indicates a water-wet surface, while an angle greater than
 90° indicates an oil-wet surface. A significant decrease in the contact angle after surfactant treatment indicates a shift towards a more water-wet state.

Core Flooding Test

Objective: To evaluate the oil recovery efficiency of a pyridinium-based surfactant solution in a porous medium that simulates reservoir rock.

Methodological & Application





Apparatus: Core flooding system (includes a core holder, pumps, pressure transducers, and a fraction collector).

Procedure:

- Core Preparation:
 - Select a cylindrical core sample from a reservoir rock or a standard rock type (e.g., Berea sandstone).
 - Clean and dry the core, then measure its porosity and permeability.
 - Saturate the core with brine.
- Oil Saturation:
 - Inject crude oil into the brine-saturated core until no more brine is produced. This
 establishes the initial oil saturation.
- Waterflooding (Secondary Recovery):
 - Inject brine into the core to simulate secondary recovery until oil production ceases. The remaining oil is the residual oil saturation.
- Surfactant Flooding (Tertiary Recovery):
 - Inject a slug of the pyridinium-based surfactant solution into the core.
 - Follow the surfactant slug with a polymer solution to control mobility and improve sweep efficiency.
 - Continue injecting the polymer solution until no more oil is produced.
- Data Collection and Analysis:
 - Continuously monitor the pressure drop across the core.

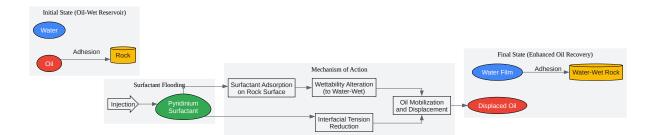


- Collect the effluent in a fraction collector and measure the volume of oil and water produced over time.
- Calculate the incremental oil recovery as a percentage of the residual oil in place after waterflooding.

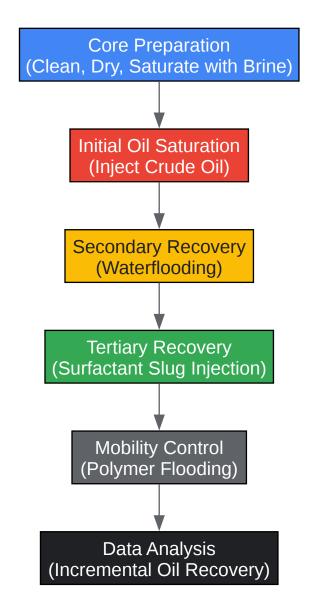
Visualizations

The following diagrams illustrate the key processes and mechanisms involved in the application of pyridinium-based surfactants in EOR.

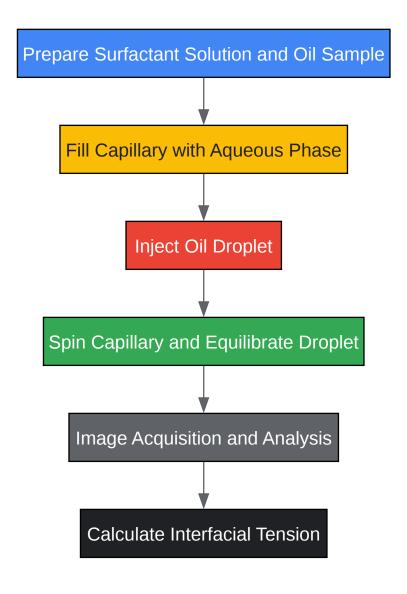












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